

Technical Monograph: 4-CEC HCl (4-Chloroethcathinone Hydrochloride)

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Compound of Interest

Compound Name: 4-Chloroethcathinone
hydrochloride

CAS No.: 22198-75-0

Cat. No.: B593520

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Classification: Synthetic Cathinone / New Psychoactive Substance (NPS) Application: Forensic Toxicology, Analytical Standard Development, and Metabolic Stability Profiling^[1]

Executive Summary

This technical guide provides a comprehensive structural and physicochemical analysis of **4-Chloroethcathinone Hydrochloride** (4-CEC HCl).^{[1][2]} Intended for analytical scientists and toxicologists, this document moves beyond basic identification to explore the structural logic, fragmentation mechanics, and metabolic fate of the compound. 4-CEC is a para-chlorinated analog of ethcathinone, structurally related to 4-CMC and 4-MMC (Mephedrone).^{[1][2]} Its primary relevance in current research lies in forensic identification and the study of structure-activity relationships (SAR) regarding monoamine transporter selectivity.

Part 1: Chemical Identity & Structural Analysis

The hydrochloride salt form (HCl) is the standard for research applications due to the instability of the free base, which is prone to oxidation and dimerization. The addition of the chlorine atom

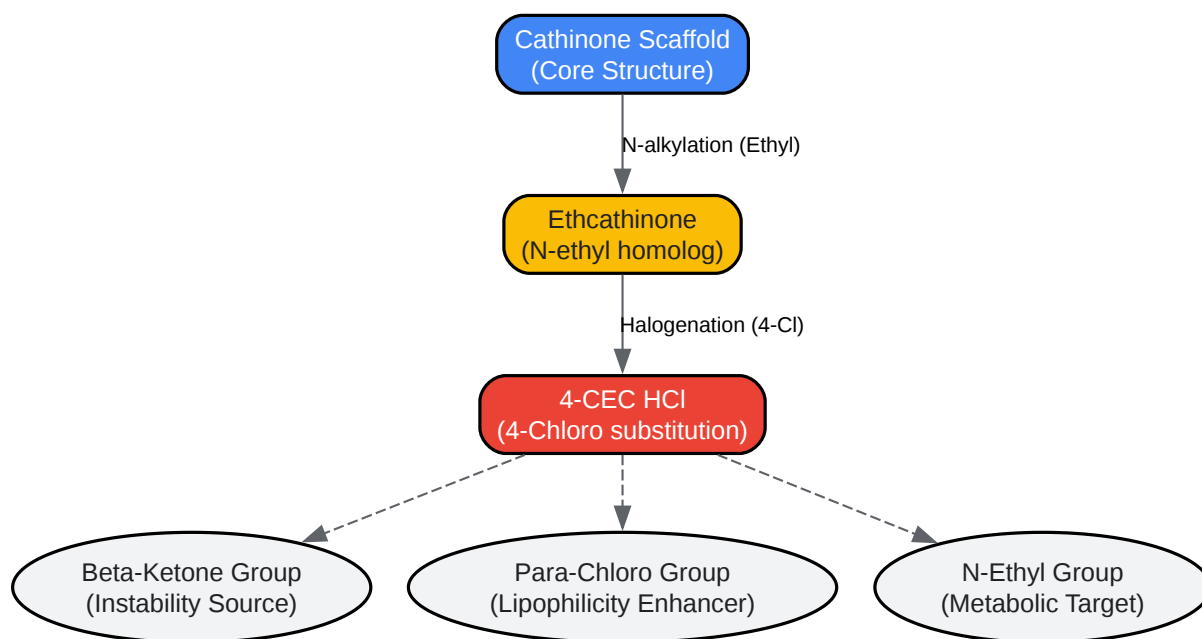
at the para position of the phenyl ring significantly alters the electron density compared to the parent ethcathinone, influencing both lipophilicity and metabolic stability.

Physicochemical Data Sheet

Property	Specification
IUPAC Name	1-(4-chlorophenyl)-2-(ethylamino)propan-1-one hydrochloride
Common Name	4-CEC, 4-Chloroethcathinone
CAS Number	22198-75-0 (HCl salt)
Molecular Formula	C ₁₁ H ₁₄ ClNO ^{[1][2][3][4][5]} · HCl (Salt) / C ₁₁ H ₁₄ ClNO (Base)
Molecular Weight	248.15 g/mol (HCl Salt) / 211.69 g/mol (Free Base)
Exact Mass	247.05 Da (HCl Salt)
Appearance	White crystalline solid
Solubility	Water (High), Methanol (High), DMSO (>10 mg/mL)
UV	~260 nm (characteristic of chlorobenzene chromophore)

Structural Hierarchy & Relationship

The following diagram illustrates the structural derivation of 4-CEC from the cathinone scaffold, highlighting the specific modifications that classify it as a substituted cathinone.



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Figure 1: Structural derivation of 4-CEC. The para-chloro substitution distinguishes it from ethcathinone, while the N-ethyl chain defines it against 4-CMC (N-methyl).[1]

Part 2: Analytical Characterization Protocols

Reliable identification of 4-CEC requires distinguishing it from its isomer, 3-CEC.[1][2] The following protocols utilize Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) to ensure absolute structural confirmation.

Protocol: GC-MS Fragmentation Analysis

Objective: Confirm identity via characteristic alpha-cleavage fragmentation patterns.[1][2]

Causality: Electron Impact (EI) ionization introduces high energy (70 eV), causing the molecule to fracture at its weakest bonds. In cathinones, the bond between the alpha-carbon and the carbonyl carbon is the primary cleavage site.

Step-by-Step Workflow:

- Sample Prep: Dissolve 1 mg of 4-CEC HCl in 1 mL of methanol (HPLC grade).
- Derivatization (Optional): If peak tailing occurs due to the secondary amine, derivatize with TFAA (Trifluoroacetic anhydride) to improve volatility.[1][2]
- GC Parameters:
 - Column: DB-5MS or equivalent (30m x 0.25mm).[1][2]
 - Temp Program: 80°C (1 min) → 280°C at 15°C/min.
- MS Interpretation: Look for the "Immonium Ion" base peak.[1][2]

Fragmentation Logic:

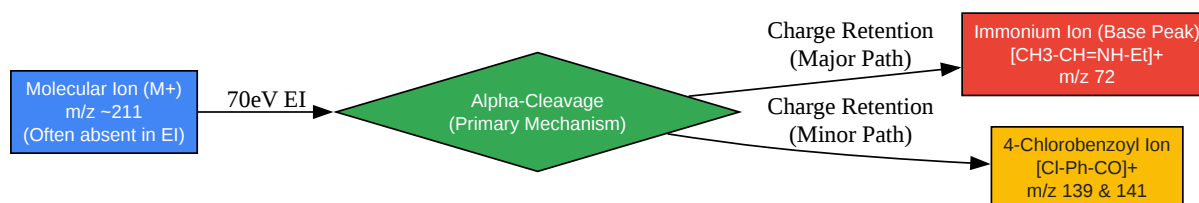
- Base Peak (m/z 72): Formed by alpha-cleavage.[1][2] The fragment corresponds to the N-ethyl immonium ion

.[1][2] This is the diagnostic peak for N-ethyl cathinones.[1][2]
- Acylium Ion (m/z 139/141): The 4-chlorobenzoyl fragment

.[1][2] The 3:1 intensity ratio between 139 and 141 confirms the presence of a single chlorine atom (

vs

).



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Figure 2: GC-MS fragmentation pathway.^{[1][2]} The formation of the m/z 72 immonium ion is the primary identifier for the N-ethyl side chain.

Protocol: ¹H-NMR Interpretation

Objective: Distinguish positional isomers (4-CEC vs 3-CEC). Self-Validating Check: The aromatic region splitting pattern is the control.^{[1][2]} 4-CEC (para-substituted) must show two distinct doublets (symmetric system). 3-CEC (meta-substituted) will show a complex multiplet pattern.

- Aromatic Region (7.0 - 8.0 ppm): Two doublets with coupling constant $J \approx 8.5$ Hz (characteristic of AA'BB' system in para-substitution).^{[1][2]}
- Methine (Alpha-H): Quartet around 5.0 ppm.^{[1][2]}
- N-Ethyl Group:
 - Methylene (-CH₂-): Multiplet/Quartet around 3.0 ppm.^{[1][2]}
 - Methyl (-CH₃): Triplet around 1.3 ppm.^{[1][2]}
- Alpha-Methyl: Doublet around 1.5 ppm.^{[1][2]}

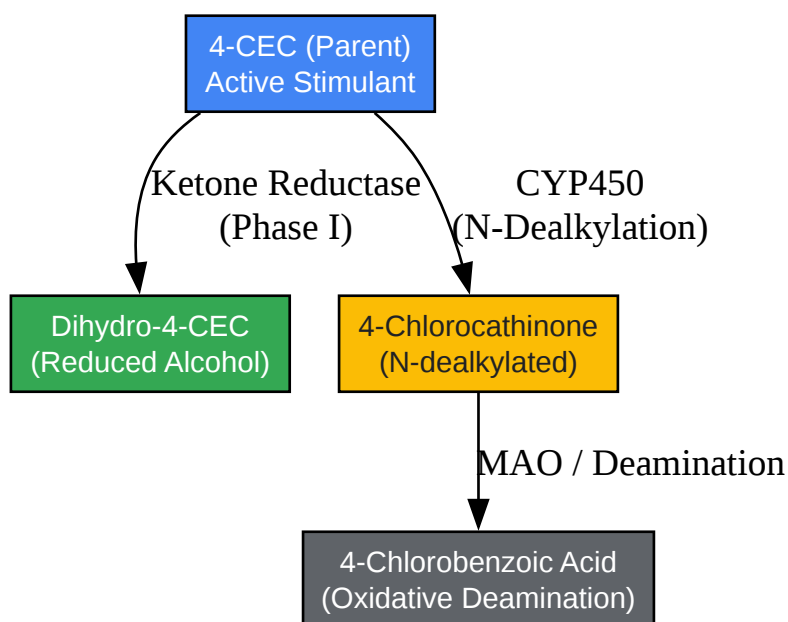
Part 3: Metabolic Stability & Pharmacokinetics

Understanding the metabolic fate of 4-CEC is critical for toxicological screening.^{[1][2]} Like other cathinones, 4-CEC undergoes Phase I metabolism primarily in the liver.

Metabolic Pathways

The primary deactivation route involves the reduction of the beta-ketone to an alcohol, followed by N-dealkylation.

- Beta-Ketone Reduction: Stereoselective reduction by cytosolic enzymes to form 4-chloroethcathinone metabolites (dihydro-4-CEC).^{[1][2]}
- N-Dealkylation: Removal of the ethyl group to form 4-Chlorocathinone (4-CMC precursor metabolite).^{[1][2]}



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Figure 3: Phase I metabolic map.[1][2] Ketone reduction is often the dominant pathway for cathinones, preserving the halogenated ring structure.

Part 4: Handling and Stability (Safety)

Warning: 4-CEC is a potent central nervous system stimulant.[1][2] It must be handled in a Class II Biosafety Cabinet.[1][2]

- Hygroscopicity: The HCl salt is hygroscopic.[1][2] Exposure to ambient moisture will lead to clumping and hydrolysis.[2]
 - Storage Protocol: Store at -20°C in amber glass vials with PTFE-lined caps. Desiccate before opening to prevent condensation.[1][2]
- Solution Stability:
 - Aqueous: Stable for <24 hours at room temperature (prone to dimerization).[1][2]
 - Methanol:[1][2] Stable for 1 month at -20°C.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 131851401, **4-Chloroethcathinone hydrochloride**. Retrieved from [[Link](#)]
- World Health Organization (2019). Critical Review Report: 4-Chloroethcathinone (4-CEC). Expert Committee on Drug Dependence. [[1](#)][[2](#)] Retrieved from [[Link](#)]
- European Monitoring Centre for Drugs and Drug Addiction (EMCDDA). Risk assessment of new psychoactive substances. Retrieved from [[Link](#)]

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Sources

- [1. 4-Chlorophenylacetyl chloride | C₈H₆Cl₂O | CID 90692 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. 4-Chloroethcathinone | C₁₁H₁₄ClNO | CID 31004 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. 4-Chloroethcathinone hydrochloride | C₁₁H₁₅Cl₂NO | CID 131851401 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. caymanchem.com \[caymanchem.com\]](#)
- [5. expresschemicalstore.eu \[expresschemicalstore.eu\]](#)
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